

Standardized WHO Susceptibility Test for Permethrin Resistance Monitoring

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Compound of Interest

Compound Name: *Permethrin*

CAS No.: *52341-32-9*

Cat. No.: *B10753364*

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[Application Note & Protocol\[1\]](#)

Introduction & Scientific Context

The monitoring of insecticide resistance is the cornerstone of global vector control strategies. **Permethrin**, a Type I pyrethroid, targets the voltage-gated sodium channels (VGSC) of the insect nervous system, causing prolonged channel opening, repetitive firing, paralysis (knockdown), and death.

Widespread use of pyrethroids in Long-Lasting Insecticidal Nets (LLINs) and Indoor Residual Spraying (IRS) has selected for resistance mechanisms in *Anopheles* and *Aedes* populations. These mechanisms primarily include:

- Target-site insensitivity (*kdr*): Mutations (e.g., L1014F/S) in the VGSC gene that reduce **permethrin** binding.
- Metabolic resistance: Overexpression of detoxification enzymes (Cytochrome P450s, GSTs, Esterases) that sequester or metabolize the insecticide before it reaches the target.

The WHO Tube Bioassay is the global "gold standard" for phenotypic resistance monitoring. It provides a standardized, binary (dead/alive) readout of susceptibility to a discriminating concentration (DC)—a dose expected to kill 100% of susceptible mosquitoes.

Discriminating Concentrations (DCs)

The 2022 WHO Manual updated and validated DCs for major vectors.^[2] It is critical to use the species-specific concentration:

- Anopheles spp.: 0.75% **Permethrin**^{[3][4][5][6]}
- Aedes aegypti / albopictus: 0.25% **Permethrin** (Note: Recent 2022 validations suggest adjustments; always verify the specific batch concentration provided by the WHO-collaborating center, as some protocols now reference 0.40% for Aedes).

Materials & Reagents

WHO Test Kit Components

- Exposure Tubes (4): Marked with a Red dot. Used for insecticide exposure.^{[1][2][3][7][8][9][10]}
- Holding Tubes (4): Marked with a Green dot. Used for acclimatization and post-exposure recovery.
- Slide Units (4): The gate mechanism connecting exposure and holding tubes.
- Copper/Silver Clips: To hold papers in place.

Consumables^[6]

- Insecticide-Impregnated Papers: Whatman No. 1 filter papers impregnated with **Permethrin** (0.75% or 0.25%) in silicone oil. (Source: Universiti Sains Malaysia or equivalent).
- Control Papers: Impregnated with carrier oil (silicone oil) only.
- Mosquito Aspirator: Mouth or mechanical aspirator (HEPA filtered to prevent spore inhalation).

- Cotton Wool: For sugar feeding.
- 10% Sucrose Solution: Non-fermented.

Biological Requirements

- Mosquitoes: 3–5 day old, non-blood-fed females.
- Sample Size: Minimum 100 mosquitoes per site (4 replicates of 25) + 50 controls (2 replicates of 25).

Experimental Protocol

Phase 1: Preparation & Acclimatization

Objective: Eliminate stress-induced mortality prior to testing.

- Paper Setup:
 - Roll the Control Oil Paper and insert it into the Green-dotted (Holding) tube. Fasten with a wire clip.
 - Roll the **Permethrin** Paper and insert it into the Red-dotted (Exposure) tube. Fasten with a wire clip.
- Loading:
 - Using an aspirator, gently transfer 20–25 mosquitoes into each Holding Tube (Green).
 - Critical: Discard any mosquitoes that appear damaged or unable to fly immediately.
- Acclimatization:
 - Stand Holding Tubes vertically for 1 hour in the dark/shaded area.
 - Conditions: 25°C ± 2°C, 70–80% RH.

Phase 2: Exposure (The Challenge)

Objective: Expose vectors to the discriminating concentration.

- Transfer:
 - Attach the Empty Exposure Tube (Red) to the occupied Holding Tube (Green) via the Slide Unit.
 - Open the slide. Gently blow mosquitoes from Green -> Red tube.
 - Note: Do not handle the tube where the paper is; hold the plastic ends to avoid warming the insecticide.
- Incubation:
 - Close the slide. Detach the Holding Tube (set aside).
 - Place Exposure Tubes vertically for 60 minutes (Standard WHO Exposure Time).
 - Monitor for "Knockdown" (KD) at 10, 15, 20, 30, 40, 50, and 60 minutes (Optional but recommended for kdr intensity estimation).

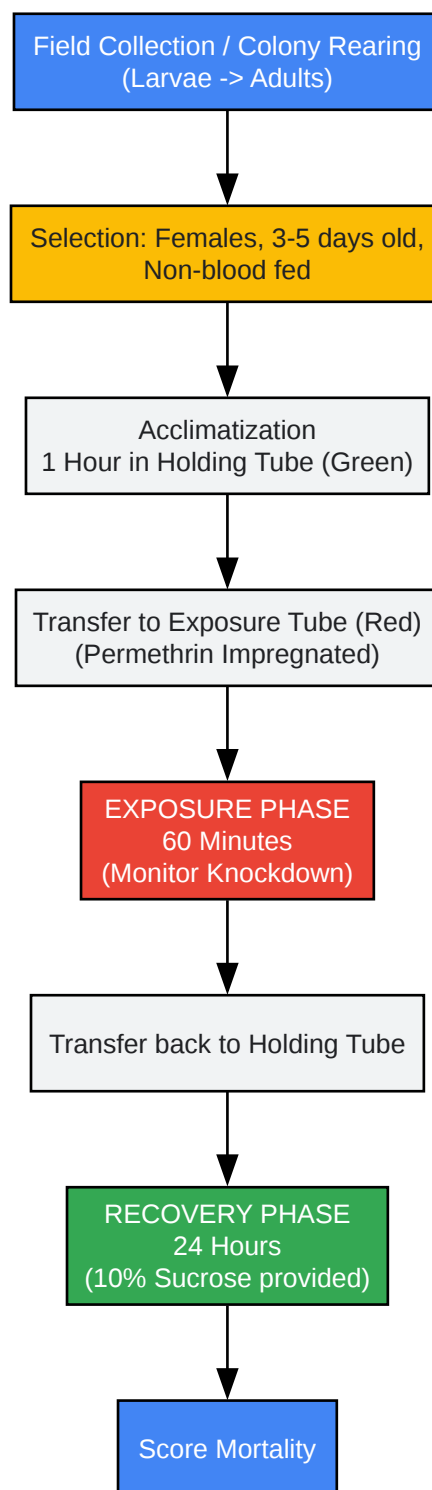
Phase 3: Recovery & Scoring

Objective: Assess 24-hour delayed mortality.

- End Exposure:
 - Re-attach the Holding Tube (Green).
 - Transfer mosquitoes back from Red -> Green.
 - Safety: Dispose of Exposure Tubes/Papers in hazardous waste.
- Holding Period:
 - Place a cotton pad soaked in 10% sucrose on the mesh of the Holding Tube.
 - Incubate for 24 hours at 25°C ± 2°C and 80% RH.
- Scoring:

- Count Dead mosquitoes (no movement or unable to stand).
- Count Alive mosquitoes (able to fly or stand normally).

Visualization of Workflow



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Figure 1: Operational workflow for the standard WHO Tube Bioassay.

Data Analysis & Interpretation

Calculation

Calculate the observed mortality (

) for the treatment group:

Abbott's Correction

If mortality in the Control Group is between 5% and 20%, you must correct the treatment mortality using Abbott's Formula:

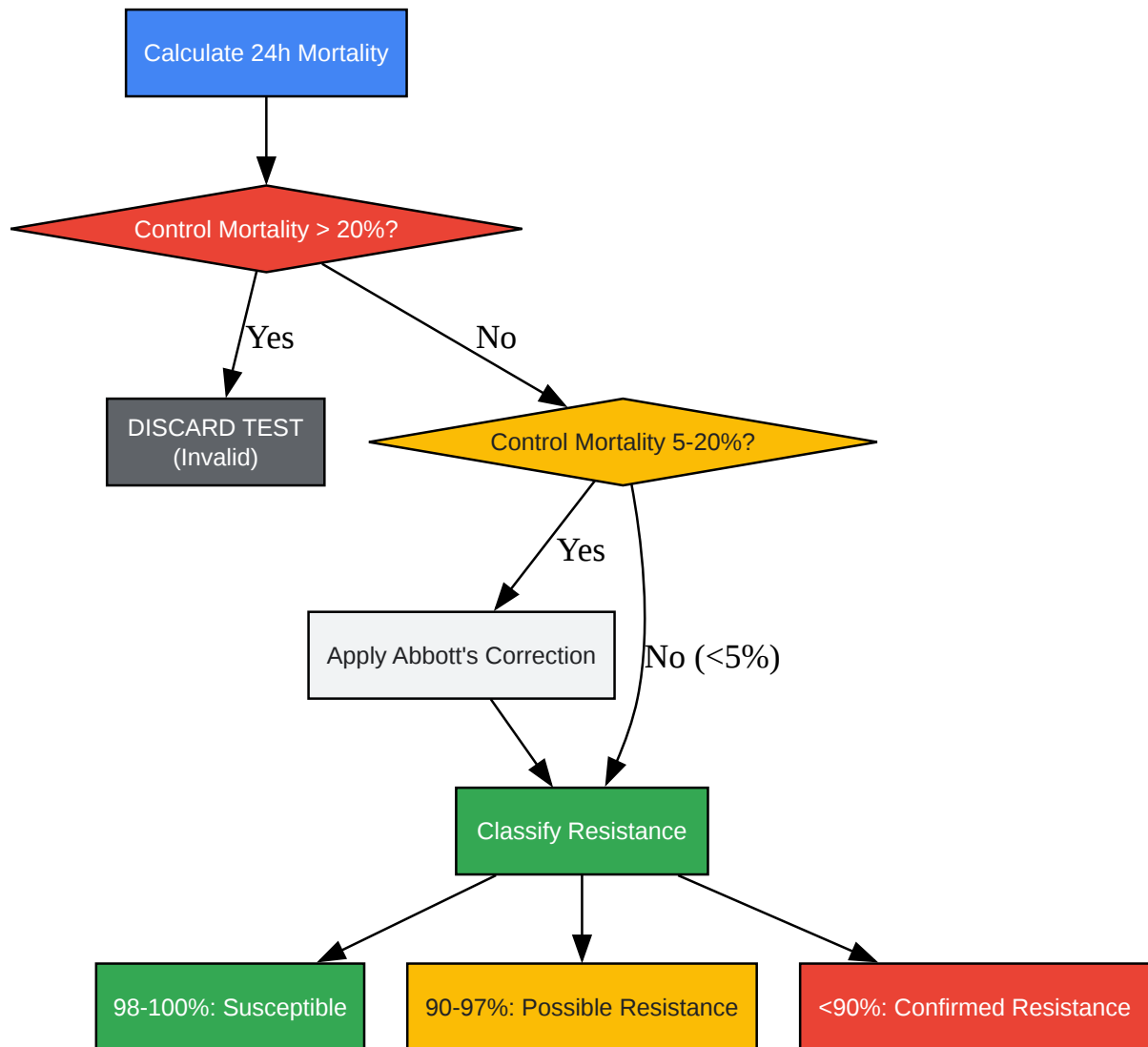
- If Control Mortality < 5%: No correction needed.
- If Control Mortality > 20%: The test is INVALID. Discard data and repeat (check environmental conditions or contamination).

Resistance Classification

Based on WHO 2022 criteria:

Mortality (%)	Classification	Action Required
98 – 100%	Susceptible	Monitor regularly.
90 – 97%	Possible Resistance	Confirmation required (repeat test or molecular assay).
< 90%	Confirmed Resistance	Implement resistance management (rotate insecticide class).

Visualization of Decision Logic



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Figure 2: Decision tree for data validation and resistance classification.

Troubleshooting & Quality Control

Issue	Probable Cause	Corrective Action
High Control Mortality (>20%)	Contamination of holding tubes.	Wash tubes with Teepol/Decon 90; rinse thoroughly.
Starvation/Dehydration.	Ensure cotton wool is moist with 10% sucrose.	
Handling stress.	Use aspirator gently; do not overcrowd (>25/tube).	
Low Mortality in Susceptible Strain	Expired papers.	Check expiry date; store papers at 4°C.
Papers reused too often.	WHO papers can be reused max 5 times (if stored correctly).	

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